

In Vitro Physicochemical Properties of Iothalamate Meglumine: A Technical Guide

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Compound of Interest

Compound Name: *Iothalamate meglumine*

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This technical guide provides an in-depth overview of the in vitro osmolality and viscosity of **iothalamate meglumine**, a widely used ionic, high-osmolar iodinated contrast medium. The following sections detail the quantitative physicochemical properties, experimental methodologies for their determination, and a logical workflow for these analyses. This information is critical for understanding the behavior of **iothalamate meglumine** in various experimental and pre-clinical settings.

Core Physicochemical Data

The osmolality and viscosity of **iothalamate meglumine** solutions are directly proportional to their concentration and are also influenced by temperature. The following tables summarize the key quantitative data for commercially available concentrations.

Table 1: Osmolality of **Iothalamate Meglumine** Solutions

Product Name	Iothalamate Meglumine Concentration (% w/v)	Iodine Concentration (mg/mL)	Osmolality (mOsm/kg)
Conray 30	30%	141	~600[1]
Conray 43	43%	202	~1000[1]
Conray 60	60%	282	~1400[2][3]

Table 2: Viscosity of **Iothalamate Meglumine** Solutions

Product Name	Iothalamate Meglumine Concentration (% w/v)	Viscosity at 25°C (cps)	Viscosity at 37°C (cps)
Conray 30	30%	~2.0[1]	~1.5[1]
Conray 43	43%	~3.0[1]	~2.0[1]
Conray 60	60%	~6.0[2]	~4.0[2][3]

Experimental Protocols

The determination of osmolality and viscosity of pharmaceutical solutions requires precise and standardized methodologies. The following protocols describe the general procedures for obtaining the data presented above.

Osmolality Determination

The osmolality of **iothalamate meglumine** solutions is typically determined using the freezing point depression method, a technique that measures the freezing point of a solution to determine its total solute concentration.[4][5][6][7] This method is compliant with United States Pharmacopeia (USP) <785>.[8][9]

Principle: The freezing point of a solvent is lowered when a solute is added. This depression of the freezing point is directly proportional to the molal concentration of all dissolved particles in

the solution.

Apparatus: A freezing point depression osmometer is the standard instrument.^{[4][7]} This device typically consists of a sample holder, a cooling unit, a thermistor to measure temperature, and a mechanism to induce freezing.

Procedure:

- **Calibration:** The osmometer is calibrated using standard solutions of known osmolality (e.g., sodium chloride solutions) to establish a calibration curve.^[10]
- **Sample Preparation:** The **iothalamate meglumine** solution is brought to the specified temperature (if required). For highly concentrated solutions, a precise dilution with deionized water may be necessary to bring the measurement within the instrument's linear range.^[10] The dilution factor is then used to calculate the original osmolality.
- **Measurement:** A small, precise volume of the sample is placed in the sample tube of the osmometer.
- **Cooling and Freezing:** The sample is supercooled to a temperature below its freezing point.
- **Initiation of Freezing:** Freezing is induced by a physical disturbance (e.g., a vibrating stirrer).
- **Equilibrium Temperature Measurement:** As the solution freezes, the heat of fusion is released, causing the temperature to rise to a plateau, which is the true freezing point of the solution. The thermistor records this equilibrium temperature.
- **Calculation:** The instrument's software calculates the osmolality of the sample in mOsm/kg based on the measured freezing point depression and the calibration data.

Viscosity Determination

The viscosity of **iothalamate meglumine**, which behaves as a Newtonian fluid, can be measured using various types of viscometers.^[11] Capillary viscometers and rotational viscometers are commonly employed for such pharmaceutical solutions.

Principle: Viscosity is a measure of a fluid's resistance to flow. For Newtonian fluids, the viscosity is independent of the shear rate.

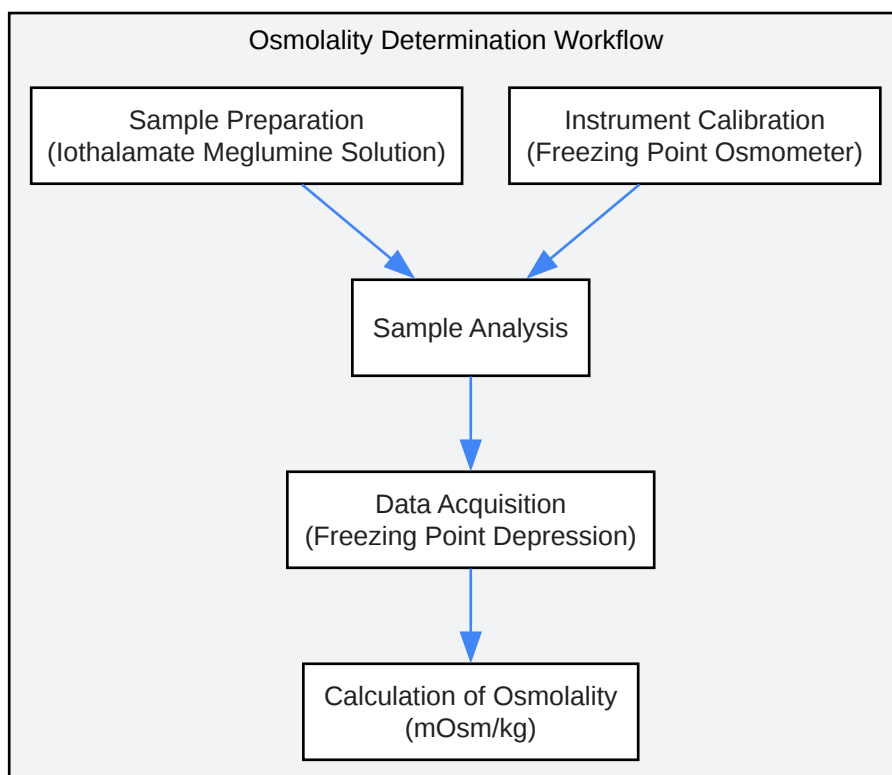
Apparatus: A calibrated capillary viscometer (e.g., an Ostwald viscometer) or a rotational viscometer can be used. A temperature-controlled water bath is essential to maintain the sample at the desired temperature (e.g., 25°C or 37°C).

Procedure (using a Capillary Viscometer):

- **Temperature Control:** The viscometer is placed in a constant temperature water bath until it reaches thermal equilibrium.
- **Sample Loading:** A precise volume of the **iothalamate meglumine** solution is introduced into the viscometer.
- **Flow Time Measurement:** The liquid is drawn up one arm of the viscometer by suction, and the time taken for the liquid to flow between two marked points under the influence of gravity is measured.
- **Calculation:** The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. To obtain the dynamic viscosity (in centipoise), the kinematic viscosity is multiplied by the density of the fluid at the same temperature.

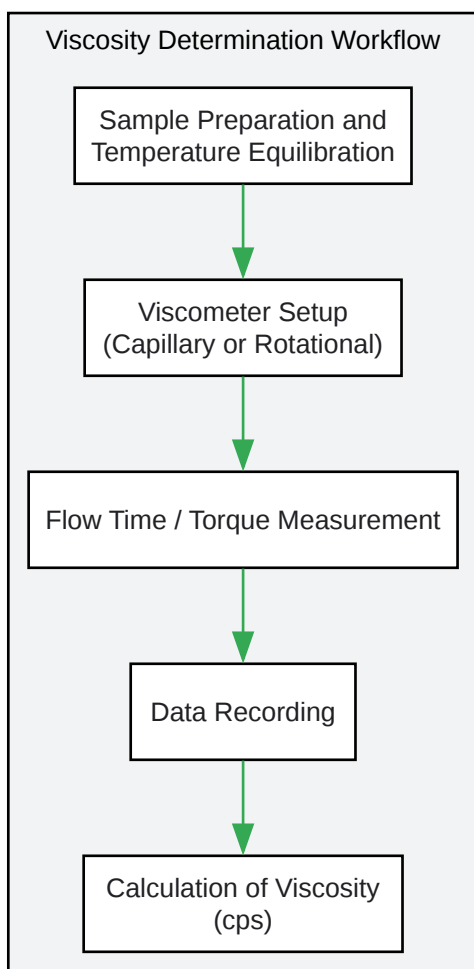
Logical and Experimental Workflows

The following diagrams illustrate the logical workflow for the in vitro characterization of **iothalamate meglumine**'s osmolality and viscosity.



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Caption: Osmolality Determination Workflow



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Caption: Viscosity Determination Workflow

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